

Application Notes: Preparation and Use of Alizarin Red S for Calcium Staining

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Compound of Interest

Compound Name: Alizarin

Cat. No.: B075676

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Introduction

Alizarin Red S (ARS) is an anthraquinone dye widely used in biological research to identify calcium deposits in tissue sections and cell cultures.^{[1][2]} The staining principle relies on the chelation of calcium ions by the sulfonyl and hydroxyl groups of **Alizarin** Red S, forming a stable, insoluble orange-red complex.^{[1][2][3][4]} This specific binding allows for the visualization and quantification of mineralized matrices, making it an essential tool for research in osteogenesis, developmental biology, and toxicology.^[1] The pH of the staining solution is a critical factor for successful and specific staining, with an optimal range of 4.1 to 4.3.^{[3][4][5][6][7][8]}

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation of an **Alizarin** Red S working solution.

Parameter	Value	Notes
Alizarin Red S Concentration	2% (w/v)	Dissolve 2 g of Alizarin Red S powder in 100 mL of distilled water. [4] [5] [6] [9]
Final pH	4.1 - 4.3	This pH is critical for specific calcium binding. [3] [4] [5] [6] [7] [8] [9] [10]
pH Adjusting Agent	Ammonium Hydroxide (NH ₄ OH)	Dilute solutions (e.g., 0.1%, 0.5%, or 10%) are used to raise the pH. [4] [5] [7]
Dilute Hydrochloric Acid (HCl)	Used to lower the pH if it exceeds 4.3 before final adjustment with NH ₄ OH. [5] [6]	
Storage Temperature	2-8°C	Store in a refrigerator to maintain stability. [5]
Stability	Up to 1 month	For best results, it is often recommended to prepare the solution fresh. [4] [5] [8] [9] Some sources suggest stability for up to 4 months when stored properly.
Filtration (Optional)	0.22 µm filter	Recommended if particulates are present or for use in cell culture to ensure sterility. [5]

Experimental Protocol: Preparation of 2% Alizarin Red S Working Solution (pH 4.2)

This protocol details the steps for preparing a 100 mL stock solution of 2% **Alizarin** Red S, optimized for staining calcium deposits in both cell culture and tissue sections.

Materials:

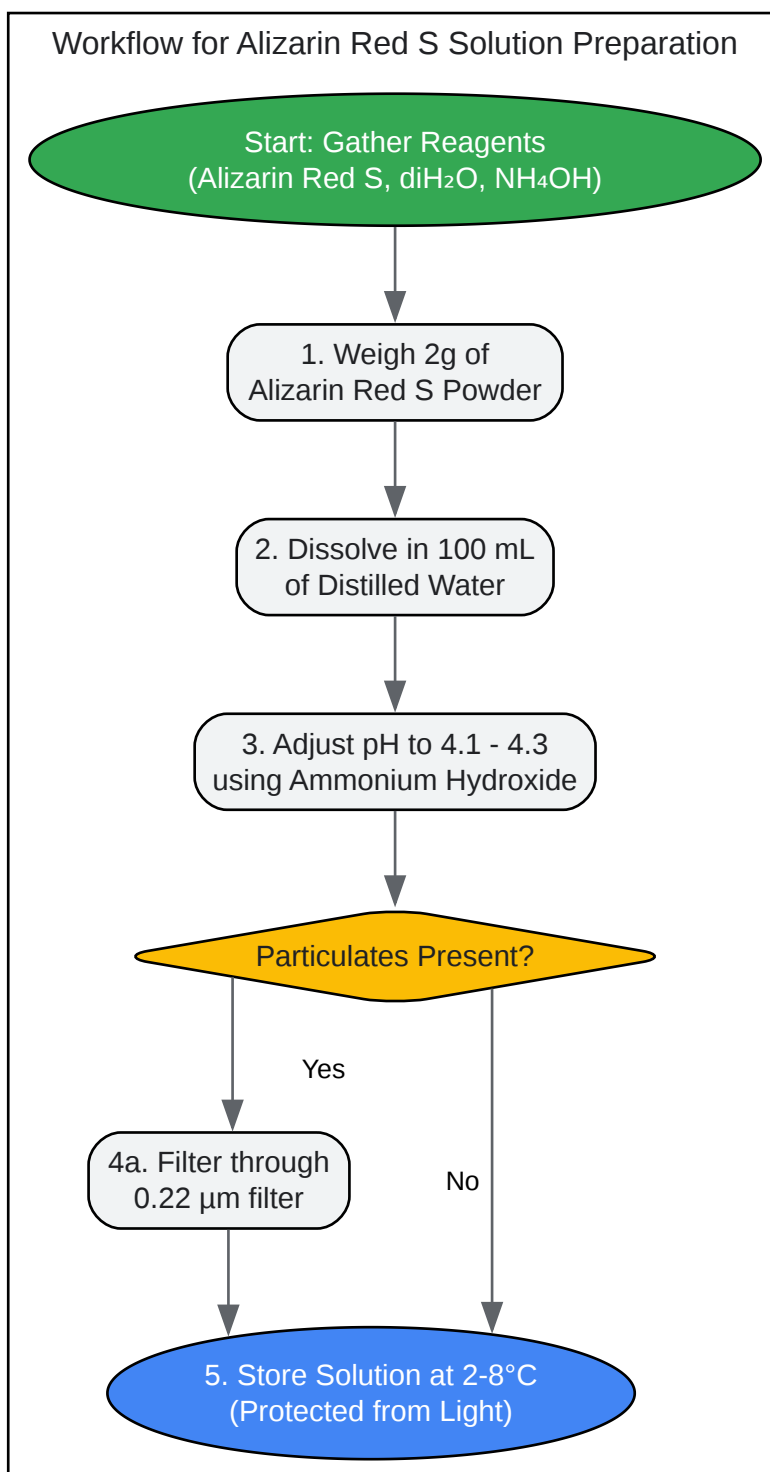
- **Alizarin** Red S powder (CAS 130-22-3)
- Distilled or deionized water (dH_2O)
- Ammonium hydroxide (NH_4OH), 0.5% or 10% solution
- Dilute hydrochloric acid (HCl) (optional, for pH adjustment)
- pH meter
- 100 mL volumetric flask or graduated cylinder
- Stir plate and magnetic stir bar
- Storage bottle (amber or covered with foil)
- 0.22 μm syringe filter (optional)

Procedure:

- **Weighing the Dye:** Accurately weigh 2.0 grams of **Alizarin** Red S powder and place it into a beaker.^{[4][5][9][11]}
- **Dissolving the Dye:** Add approximately 90 mL of distilled water to the beaker. Place a magnetic stir bar in the beaker and put it on a stir plate. Stir until the powder is completely dissolved.
- **Transfer and Volume Adjustment:** Transfer the dissolved solution to a 100 mL volumetric flask or graduated cylinder. Rinse the beaker with a small amount of distilled water and add it to the flask to ensure a complete transfer. Add distilled water to bring the final volume to 100 mL.
- **pH Adjustment:**
 - Calibrate a pH meter according to the manufacturer's instructions.
 - Measure the initial pH of the solution.

- Slowly add the ammonium hydroxide solution dropwise while stirring and continuously monitoring the pH.
- Carefully adjust the pH until it is stable within the range of 4.1 to 4.3.^{[3][4][5][6][7]} The presence of ammonium ions is crucial for proper staining.^[6]
- If the pH accidentally goes above 4.3, use a dilute HCl solution to lower it below 4.1, and then readjust with ammonium hydroxide.^[6]
- Filtration (Optional): If any particulates are visible, or if the solution will be used for staining live or fixed cells in culture, sterilize the solution by passing it through a 0.22 µm syringe filter into a sterile storage bottle.^[5]
- Storage: Store the final working solution in a tightly sealed bottle at 2-8°C, protected from light to prevent degradation.^[5] The solution is typically stable for up to one month.^[5]

Diagrams



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Caption: Workflow for preparing **Alizarin** Red S working solution.

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